Assessing the Off-Target Effects of Novel Compounds: A Comparative Guide

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Compound of Interest

Compound Name:	*N-(5-acetylpyridin-2-yl)acetamide*
CAS No.:	*207926-27-0*
Cat. No.:	*B8781179*

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A comprehensive evaluation of a compound's off-target interactions is critical for the development of safe and effective therapeutics. While specific off-target data for the compound **N-(5-acetylpyridin-2-yl)acetamide** is not extensively available in public literature, this guide provides a framework for assessing such effects. It outlines established methodologies and presents a comparative analysis of well-characterized kinase inhibitors to illustrate the principles of off-target profiling.

This guide is intended for researchers, scientists, and drug development professionals, offering objective comparisons and supporting experimental data to inform preclinical safety and mechanism-of-action studies.

Methodologies for Off-Target Profiling

The assessment of off-target effects is a multi-faceted process that employs a combination of computational and experimental approaches. These methods can be broadly categorized into in silico, in vitro, and cell-based assays, each providing unique insights into the interaction of a compound with the proteome.

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In Silico Approaches: Computational methods are instrumental in the early stages of drug discovery for predicting potential off-target interactions, thereby helping to reduce safety-related attrition rates in later developmental phases.[1] These techniques leverage large databases of known compound-protein interactions and protein structures. Common in silico methods include:

- Chemical Similarity and Structure-Activity Relationship (SAR) Models: These methods predict off-target interactions based on the structural similarity of the compound in question to other molecules with known biological targets.[1][2]
- Molecular Docking and Pocket Similarity Searches: These structure-based approaches use 3D models of protein binding sites to predict how a compound might interact with various proteins.[1]
- Machine Learning and AI-driven Models: Advanced algorithms, such as multi-task graph neural networks, can predict a compound's off-target profile based on its chemical structure by learning from vast datasets of compound-protein interactions.[2][3]

In Vitro Assays: Biochemical and biophysical assays provide direct evidence of a compound's interaction with purified proteins. For kinase inhibitors, large-scale screening panels are widely used.

- Kinase Profiling Panels: These assays measure the inhibitory activity of a compound against a broad range of purified kinases, often hundreds, to determine its selectivity.[4][5][6] The output is typically a measure of the compound's potency, such as the IC50 (the concentration of inhibitor required to reduce enzyme activity by 50%).
- Competitive Binding Assays: Techniques like the KINOMEscan™ platform quantify the binding affinity of a compound to a large panel of kinases by measuring its ability to displace a known ligand.[7]

Cell-Based Assays: These assays are performed in a more physiologically relevant context, providing information on a compound's effects within a living cell.[8][9][10]

- Cellular Thermal Shift Assay (CETSA): This method assesses target engagement in intact cells or tissues by measuring changes in the thermal stability of proteins upon ligand binding. [11][12]

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- Phenotypic Screening: This approach evaluates the overall effect of a compound on cellular processes, such as proliferation, cytotoxicity, or signaling pathway activation, to identify potential off-target effects.[9][10]

- KiNativ™ Assay: This chemical proteomics platform uses biotinylated acyl phosphates of ATP or ADP to label the ATP-binding sites of kinases in cell lysates. Inhibition of labeling by a compound indicates target engagement.[13][14][15]

Comparative Analysis of Kinase Inhibitor Off-Target Profiles

To illustrate the importance and practice of off-target profiling, the following table compares the off-target profiles of three well-known tyrosine kinase inhibitors: Imatinib, Dasatinib, and Gefitinib. These compounds have distinct selectivity profiles, which contribute to their different therapeutic applications and side-effect profiles.

Target Kinase	Imatinib IC50 (nM)	Dasatinib IC50 (nM)	Gefitinib IC50 (nM)
Primary Target(s)			
ABL1	25	<1	>10,000
KIT	100	12	>10,000
PDGFRA	100	16	>10,000
PDGFRB	100	1	>10,000
EGFR	>10,000	110	37
Selected Off-Targets			
SRC	>1,000	<1	>10,000
LCK	>1,000	<1	>10,000
YES1	>1,000	<1	>10,000
DDR1	380	30	>10,000
NQO2	80	>100,000	Not Reported

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Data compiled from various sources. IC50 values can vary depending on assay conditions.

Imatinib is relatively selective for ABL, KIT, and PDGF receptors.[16] However, it also inhibits the oxidoreductase NQO2 at concentrations similar to its therapeutic targets, an unexpected off-target effect identified through chemical proteomic profiling.[4]

Dasatinib is a multi-targeted inhibitor with potent activity against ABL and SRC family kinases.[17] Its broader kinase inhibition profile contributes to its efficacy in imatinib-resistant cancers but is also associated with a different set of side effects, such as pleural effusion.[18][19]

Gefitinib is highly selective for EGFR.[20][21] Its off-target effects on other kinases are significantly less potent, which is consistent with its more targeted therapeutic window. However, in silico analyses and retrospective studies have identified other potential off-targets that may contribute to its overall biological activity and side-effect profile.[22]

Experimental Protocols

This protocol outlines a general procedure for determining the IC50 of a compound against a panel of kinases.

- Preparation of Reagents:
  - Prepare a stock solution of the test compound in 100% DMSO.
  - Prepare serial dilutions of the compound in assay buffer. The final DMSO concentration in the assay should be kept constant, typically around 1%.
  - Prepare a solution of the kinase and its specific substrate in assay buffer.
  - Prepare a solution of [γ-^{33}P]ATP.
- Assay Procedure:
  - In a 96-well plate, add the test compound dilutions.
  - Add the kinase/substrate mixture to each well.
  - Initiate the reaction by adding the [γ-^{33}P]ATP solution.

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- Incubate the plate at a specific temperature (e.g., 30°C) for a defined period (e.g., 60 minutes).
- Stop the reaction by adding a stop solution (e.g., 3% phosphoric acid).
- Transfer the reaction mixture to a filter membrane that captures the phosphorylated substrate.
- Wash the filter membrane to remove unincorporated [γ-^{33}P]ATP.
- Measure the radioactivity on the filter membrane using a scintillation counter.

- Data Analysis:
  - Calculate the percentage of kinase activity remaining at each compound concentration relative to a DMSO control.
  - Plot the percentage of activity against the logarithm of the compound concentration.
  - Determine the IC50 value by fitting the data to a sigmoidal dose-response curve.

This protocol describes a general workflow for assessing target engagement in intact cells using Western blotting for detection.

- Cell Treatment:
  - Culture cells to an appropriate confluency.
  - Treat the cells with either the test compound at a desired concentration or a vehicle control (e.g., DMSO) for a specified time (e.g., 1-3 hours) at 37°C.[23]
- Heat Treatment:
  - Harvest the cells and resuspend them in a buffer such as PBS.
  - Aliquot the cell suspension into PCR tubes.
  - Heat the aliquots at a range of different temperatures (e.g., 40°C to 70°C) for a fixed time (e.g., 3-4 minutes) using a thermal cycler, followed by cooling to room temperature.[24][25]

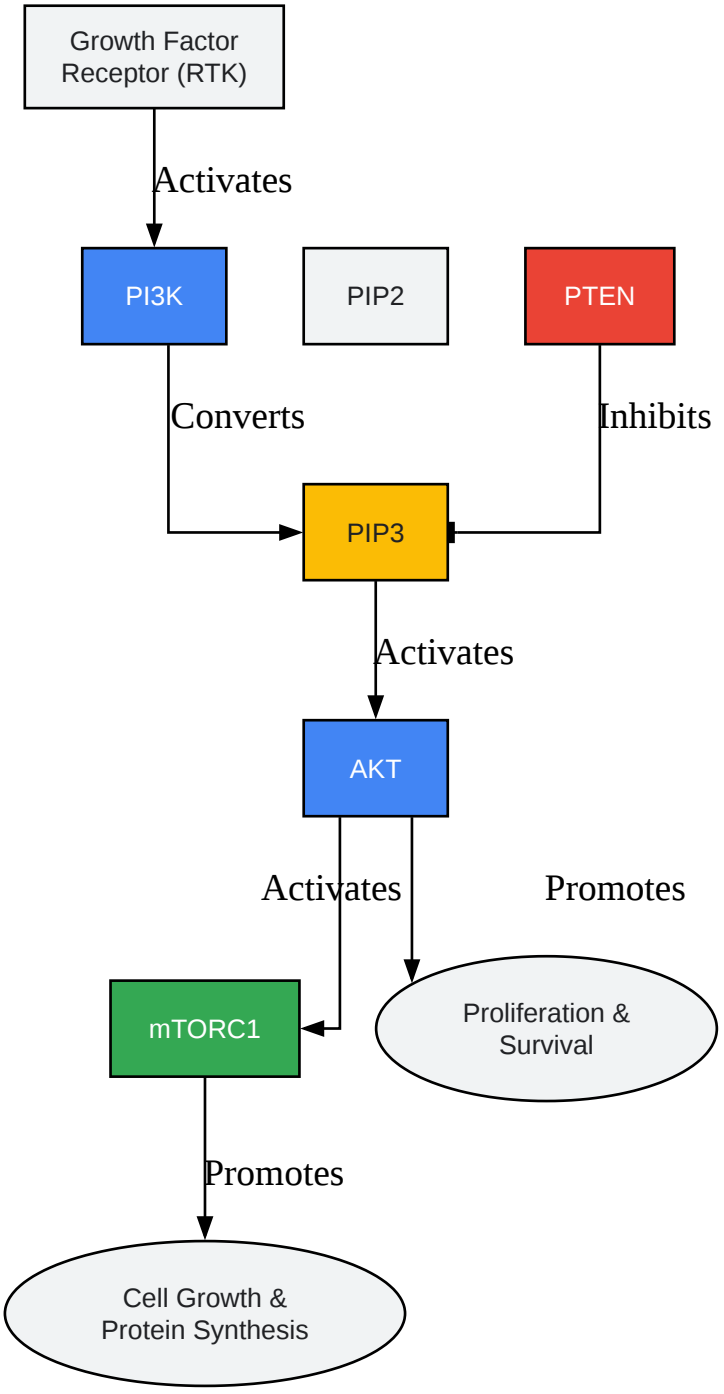
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- Cell Lysis and Protein Quantification:
  - Lyse the cells by repeated freeze-thaw cycles or by adding a lysis buffer.[25]
  - Separate the soluble protein fraction from the precipitated protein aggregates by centrifugation at high speed (e.g., 20,000 x g) for 20 minutes at 4°C.[25]
  - Collect the supernatant containing the soluble proteins.
  - Determine the protein concentration of each sample.
- Western Blot Analysis:
  - Normalize the protein concentration for all samples.
  - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
  - Probe the membrane with a primary antibody specific to the target protein.
  - Incubate with a corresponding secondary antibody.
  - Detect the protein bands using an appropriate detection system.
- Data Analysis:
  - Quantify the band intensity for each temperature point.
  - Plot the band intensity against the temperature to generate a melting curve for both the compound-treated and vehicle-treated samples.
  - A shift in the melting curve to a higher temperature in the presence of the compound indicates target stabilization and therefore, target engagement.

Visualizing Pathways and Workflows

The PI3K/AKT/mTOR pathway is a crucial signaling network that regulates cell growth, proliferation, and survival, and is often affected by the off-target activities of kinase inhibitors.[26][27][28][29][30]

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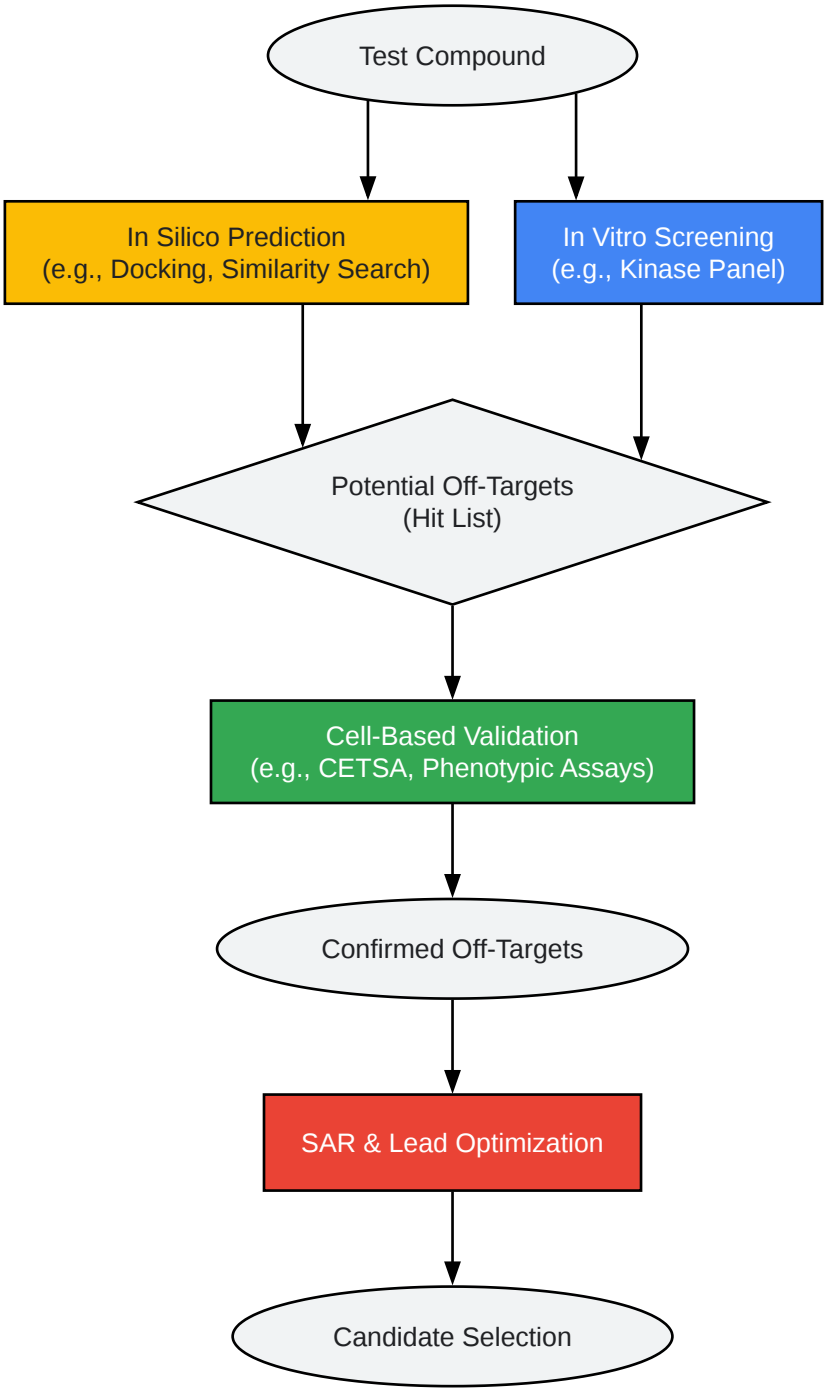


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Caption: The PI3K/AKT/mTOR signaling cascade.

The following diagram illustrates a general workflow for identifying and validating the off-target effects of a small molecule.

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Caption: General workflow for off-target assessment.

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- 13. AID 1343436 - KiNativ assay: Sample preparation: A375 cells from ATCC are lysed by sonication in commercially available lysis buffer, cleared by centrifugation, and the resulting supernatant gel filtered into a commercially available kinase reaction buffer containing 20 mM MnCl2. Final protein concentration of lysates are 10 mg/mL. 5 ul of each test compound is added from 100 uM, 10 uM, 1 uM, or 0.1 uM stock solutions in DMSO to 500 uL of lysate in duplicate for final concentrations of 1 uM, 0.1 uM, 0.01 uM, and 0.001 uM. 5 ul, of DMSO is added to 500 ul of lysate in quadruplicate for controls. After 15 minute incubation, desthiobiotin-ATP acylphosphate probe is added to each sample to a final concentration of 5 uM and incubated with the samples for 10 minutes. Following the probe reaction, samples are prepared for targeted mass spectrum analysis using ActivX standard protocol. - PubChem [pubchem.ncbi.nlm.nih.gov]
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